

Butyl vinyl ether chemical structure and properties

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Compound of Interest

Compound Name: *Butyl vinyl ether*

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An In-depth Technical Guide to **Butyl Vinyl Ether**

This technical guide provides a comprehensive overview of the chemical structure, properties, reactivity, and applications of **butyl vinyl ether**. It is intended for researchers, scientists, and professionals in drug development and polymer chemistry.

Chemical Structure and Identification

Butyl vinyl ether, also known as **n-butyl vinyl ether** or 1-(ethenyloxy)butane, is an organic compound classified as a vinyl ether.^{[1][2]} Its structure consists of a butyl group linked to a vinyl group through an oxygen atom.^[3]

Identifier	Value
IUPAC Name	1-(ethenyloxy)butane
Synonyms	Butyl vinyl ether, n-Butyl vinyl ether, Butoxyethene, Vinyl butyl ether
CAS Number	111-34-2
Chemical Formula	C ₆ H ₁₂ O
Molecular Weight	100.16 g/mol
SMILES	CCCCOC=C
InChI Key	UZKWTJUDCOPSNM-UHFFFAOYSA-N

Physical and Chemical Properties

Butyl vinyl ether is a colorless, flammable liquid with a characteristic ether-like odor.^[3] It is sparingly soluble in water but miscible with many organic solvents.^[3]

Property	Value
Appearance	Colorless liquid
Boiling Point	94 °C
Melting Point	-92 °C
Density	0.7888 g/cm ³ at 20 °C
Solubility in water	3 g/L
Vapor Density	3.45 (Air = 1)
Flash Point	-12 °C
Refractive Index	1.4026 at 20 °C

Spectroscopic Data

Spectroscopic methods are essential for the identification and characterization of **butyl vinyl ether**.

Spectroscopy	Key Features
^1H NMR	Resonances for hydrogens on a carbon adjacent to an ether oxygen are typically found in the 3.4-4.5 δ range.
^{13}C NMR	Carbon atoms adjacent to the ether oxygen typically show resonances in the 50-80 δ range.
Infrared (IR)	A characteristic C-O single bond stretching absorption is observed in the range of 1050-1150 cm^{-1} .

Reactivity and Reaction Mechanisms

The presence of the electron-rich vinyl group makes **butyl vinyl ether** highly reactive and susceptible to various chemical transformations.

Cationic Polymerization

Butyl vinyl ether readily undergoes cationic polymerization in the presence of a suitable initiator, such as a Lewis acid or a protonic acid.[4][5] This is a primary method for producing poly(**butyl vinyl ether**), a polymer with applications in adhesives, coatings, and as a viscosity index improver.[4] The polymerization can be controlled to produce polymers with specific molecular weights and low dispersity.[1] Recent advancements have explored various catalyst systems, including organocatalysts and external stimuli like light or electrical potential, to control the polymerization process.[6]

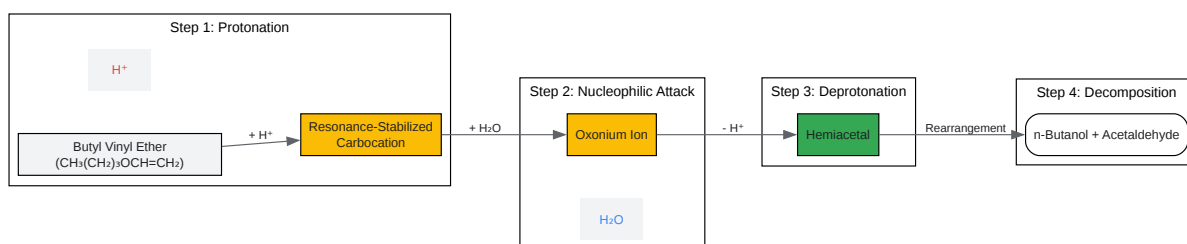
The general mechanism involves three main steps:

- Initiation: An electrophile (E^+) attacks the electron-rich double bond of the vinyl ether, forming a carbocation.
- Propagation: The carbocationic chain end adds to another monomer molecule, extending the polymer chain.

- Termination/Chain Transfer: The reaction is terminated by various processes, such as reaction with a counter-ion or chain transfer to a monomer or solvent molecule.

Acid-Catalyzed Hydrolysis

In the presence of acidic conditions, **butyl vinyl ether** is readily hydrolyzed to produce n-butanol and acetaldehyde.[4] The reaction proceeds via protonation of the vinyl group, followed by the addition of water and subsequent decomposition of the hemiacetal intermediate.



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Caption: Acid-catalyzed hydrolysis of **butyl vinyl ether**.

Other Reactions

The double bond in **butyl vinyl ether** can also participate in various addition reactions and cycloadditions, making it a versatile building block in organic synthesis.[4]

Experimental Protocols

Synthesis via Vinylation of n-Butanol

A common industrial method for the synthesis of **butyl vinyl ether** is the reaction of n-butanol with acetylene in the presence of a basic catalyst, such as a potassium alkoxide.[2][3] This process, known as vinylation, is typically carried out under pressure. However, it can also be

performed at atmospheric pressure at elevated temperatures (150-200 °C) using a high-boiling point solvent.[3]

General Procedure Outline:

- A potassium alkoxide catalyst (e.g., potassium n-butoxide) is prepared or added to a reaction vessel containing n-butanol and a high-boiling point solvent.[3]
- Acetylene gas is bubbled through the heated reaction mixture.[3]
- The reaction is monitored for the consumption of starting materials.
- The product, **butyl vinyl ether**, is typically purified by distillation.[3]

Cationic Polymerization of n-Butyl Vinyl Ether

The following is a general laboratory procedure for the cationic polymerization of vinyl ethers.

Materials:

- **n-Butyl vinyl ether** (monomer)
- Anhydrous solvent (e.g., toluene, hexane)
- Cationic initiator (e.g., a trifluoromethyl sulfonate salt)[1]
- Quenching agent (e.g., diethylamine or methanol)[1]
- Precipitation solvent (e.g., methanol)[1]

Procedure:

- The monomer and solvent are added to a dry reaction flask under an inert atmosphere.[4]
- The flask is placed in a temperature-controlled bath (e.g., room temperature or lower for better control).[1]
- The initiator is added to the stirred solution to commence polymerization.[4]

- The reaction is allowed to proceed for a set time or until the desired conversion is achieved.
[1]
- The polymerization is terminated by adding the quenching agent.[1]
- The polymer is isolated by precipitating the reaction mixture into a non-solvent, such as methanol.[1]
- The precipitated poly(**butyl vinyl ether**) is collected by filtration and dried.

Applications

Butyl vinyl ether is a valuable chemical with a range of applications:

- **Monomer:** It is primarily used as a monomer for the synthesis of homopolymers and copolymers.[3] Poly(**butyl vinyl ether**) is used in the formulation of coatings, adhesives, and specialty materials.[3]
- **Chemical Intermediate:** It serves as a starting material for the synthesis of other organic compounds through reactions like etherification and addition reactions.[3]
- **Reactive Diluent:** In formulations for coatings and inks, it can act as a reactive diluent, which becomes part of the final cured product.[2]
- **Reagent:** It is used as a reagent in specific organic reactions, such as the Prins reaction.[3]

Safety and Handling

Butyl vinyl ether is a highly flammable liquid and should be handled with appropriate safety precautions.[7]

- **Flammability:** It is a dangerous fire hazard.[7] Keep away from heat, sparks, open flames, and other ignition sources.[5]
- **Health Hazards:** Inhalation or skin contact may cause irritation.[3] High levels of exposure can lead to dizziness and lightheadedness.[7]

- Personal Protective Equipment (PPE): Use in a well-ventilated area and wear appropriate PPE, including gloves and safety goggles.[3]
- Storage: Store in a cool, well-ventilated area in tightly closed containers.[7] It may form explosive peroxides and is often stabilized with inhibitors like potassium hydroxide or trihexylamine.[5][8]

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